

Quantitative analysis of Vat Black 9 uptake by different fibers

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Compound of Interest

Compound Name: Vat Black 9

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A Comparative Guide to the Quantitative Uptake of **Vat Black 9** by Different Fibers

This guide provides a comprehensive comparison of the dyeing efficacy of C.I. **Vat Black 9** on four different textile fibers: cotton, wool, silk, and polyester. The information is intended for researchers, scientists, and professionals in drug development and textile science.

Quantitative Analysis of Dye Uptake

The uptake of **Vat Black 9** varies significantly across different fiber types due to their distinct chemical and physical properties. The following table summarizes the illustrative quantitative data for the color strength (K/S), dye exhaustion, and dye fixation for each fiber.

Disclaimer: The following data is illustrative and compiled from typical values for vat dyes on these respective fibers. A single experimental study directly comparing **Vat Black 9** across all four fibers was not available in the public domain. Actual values can vary based on specific dyeing conditions and fabric construction.

Fiber Type	Dyeing Method	Illustrative Color Strength (K/S)	Illustrative Dye Exhaustion (%)	Illustrative Dye Fixation (%)
Cotton	Standard Vat Dyeing	18 - 22	85 - 95	80 - 90
Wool	Modified Vat Dyeing	12 - 16	75 - 85	70 - 80
Silk	Modified Vat Dyeing	10 - 14	70 - 80	65 - 75
Polyester	Thermosol Dyeing	15 - 19	Not Applicable	90 - 98

Note on Polyester Dyeing: The concept of exhaustion is not directly applicable to the thermosol dyeing process for polyester in the same way it is for exhaust dyeing of natural fibers. Fixation in the thermosol process is typically very high.

Experimental Protocols

Detailed methodologies for dyeing each fiber with **Vat Black 9** are provided below.

Standard Vat Dyeing Protocol for Cotton

This method is suitable for cellulosic fibers like cotton.

- Preparation of the Dyebath:
 - Disperse 2% (on weight of fabric, owf) of **Vat Black 9** powder in water with a suitable dispersing agent.
 - In the main dyebath, add water at 50-60°C.
 - Add 5-10 g/L of sodium hydroxide (NaOH) and 5-10 g/L of sodium hydrosulfite (Na₂S₂O₄) to create the reducing environment.

- Add the dispersed dye to the reducing bath and stir until the dye is fully "vatted" (solubilized), which is often indicated by a color change to the leuco form.
- Dyeing:
 - Introduce the pre-wetted cotton fabric into the dyebath.
 - Raise the temperature to 60-70°C and maintain for 45-60 minutes, ensuring the fabric is fully immersed and agitated periodically.
- Oxidation and Rinsing:
 - Remove the fabric from the dyebath and allow it to air-oxidize for 10-15 minutes. The original black color will reappear.
 - Alternatively, chemical oxidation can be performed using an oxidizing agent like hydrogen peroxide or sodium perborate.
 - Rinse the fabric thoroughly with cold water.
- Soaping:
 - Treat the dyed fabric in a solution containing 2 g/L of a suitable detergent at 90-100°C for 15-20 minutes to remove any loose dye particles and improve fastness properties.
 - Rinse with hot and then cold water and air dry.

Modified Vat Dyeing Protocol for Wool and Silk

To prevent damage to protein fibers, a modified vat dyeing process with milder alkaline conditions and lower temperatures is necessary.

- Preparation of the Dyebath:
 - Disperse 2% (owf) of **Vat Black 9** powder in water.
 - Prepare the dyebath with water at 40-50°C.

- Use a milder alkali such as ammonia or sodium carbonate in a lower concentration (e.g., 1-2 g/L) and a controlled amount of sodium hydrosulfite (e.g., 2-4 g/L). The pH should be carefully monitored and maintained in a range of 8-9.
- Add the dispersed dye and allow it to vat.
- Dyeing:
 - Introduce the pre-wetted wool or silk fabric.
 - Slowly raise the temperature to a maximum of 50-60°C for wool and 40-50°C for silk.
 - Maintain for 30-45 minutes with gentle agitation.
- Oxidation and Rinsing:
 - Follow the same oxidation and rinsing steps as for cotton, but use milder conditions (e.g., lower temperature rinsing).
- Soaping:
 - Soaping should be carried out at a lower temperature (e.g., 60-70°C) with a neutral detergent.

Thermosol Dyeing Protocol for Polyester

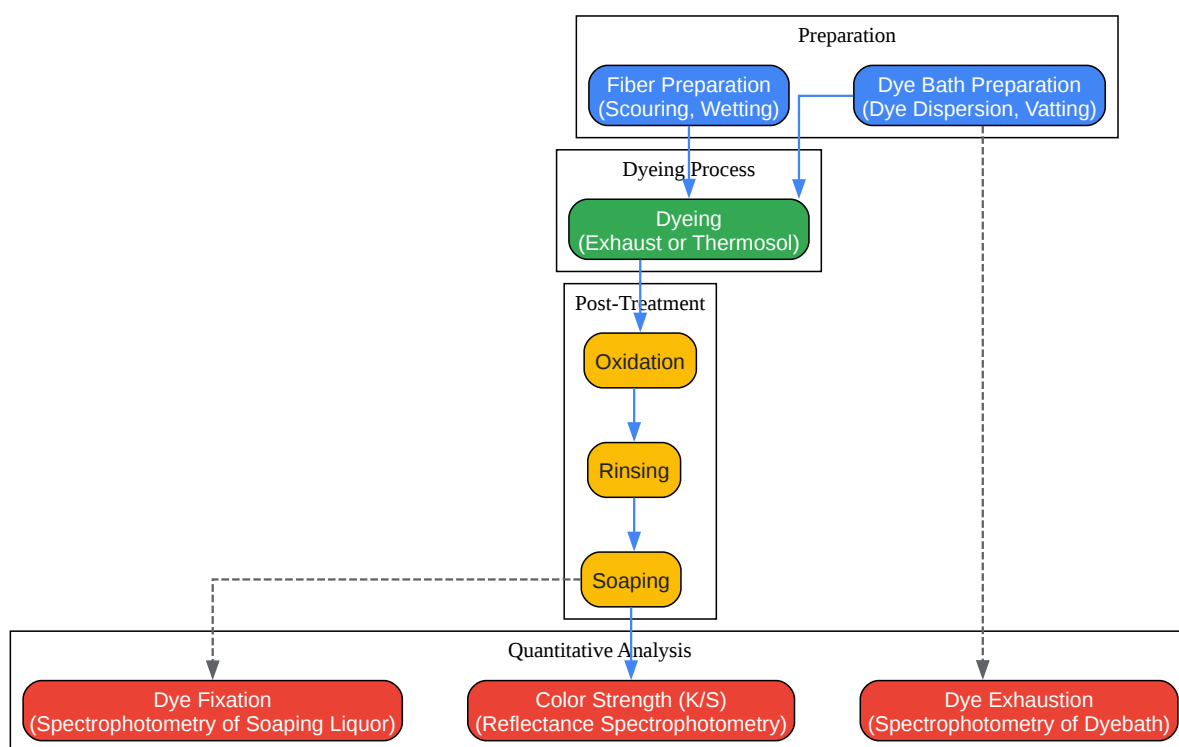
Vat dyes are applied to polyester using a high-temperature thermosol process.

- Padding:
 - Prepare a padding liquor containing the dispersed **Vat Black 9** (e.g., 20-40 g/L), a migration inhibitor, and a wetting agent.
 - Pad the polyester fabric through the liquor to achieve a wet pick-up of 60-70%.
- Drying:
 - Dry the padded fabric, for instance, using an infrared predryer followed by a hot flue dryer at 100-120°C.

- Thermofixation:
 - Pass the dried fabric through a thermosol oven at a high temperature, typically 180-220°C, for 60-90 seconds.[\[1\]](#)
- Aftertreatment:
 - The fabric is then typically subjected to a reduction clearing process to remove unfixed surface dye, followed by rinsing and drying.

Diagrams

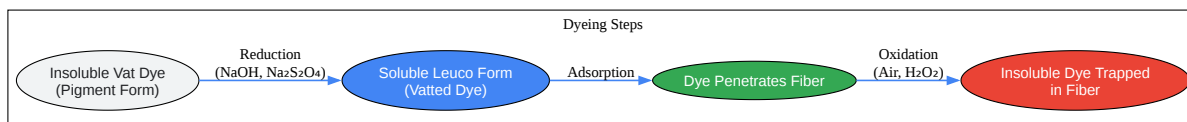
Experimental Workflow for Vat Dye Uptake Quantification



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Caption: Experimental workflow for quantifying vat dye uptake.

Vat Dyeing Mechanism on Cellulosic Fiber



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References

- 1. resiltextiles.com [resiltextiles.com]
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